Publish Comparison Guide: Mass Spectrometry of Chlorinated Benzoyl Azepanones

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Compound of Interest	
Compound Name:	*3-Chloro-1-(4-chlorobenzoyl)azepan-2-one*
CAS No.:	*500112-67-4*
Cat. No.:	*B2596498*

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Executive Summary & Structural Context[2][3][4]

Chlorinated benzoyl azepanones combine a seven-membered lactam (azepan-2-one) or ketone ring with a chlorobenzoyl moiety.[1] In drug development, verifying the position of the chlorine atom (ortho/meta/para) and the integrity of the azepane ring is crucial during metabolite identification and impurity profiling.

The Core Comparison:

- Analyte A (Target): N-(4-chlorobenzoyl)azepan-2-one (MW 251.7).[1]
- Analyte B (Control): N-benzoylazepan-2-one (MW 217.3).[1]

Key Analytical Challenge: Distinguishing between the intact benzoyl cleavage and ring-opening degradations, while utilizing the chlorine isotopic signature as a diagnostic tool.

Experimental Prerequisites

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To replicate the fragmentation patterns described below, the following instrument parameters are recommended. These protocols ensure self-validating data generation.

Standardized Protocol: LC-ESI-MS/MS[1][5]

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Source Voltage: 3.5 kV (ensure soft ionization to preserve [M+H]+).
- Cone Voltage: 30 V (promotes in-source fragmentation for structural confirmation).[1]
- Collision Energy (CID): Stepped ramp 15–35 eV.[1]
- Mobile Phase: 0.1% Formic Acid in Water/Acetonitrile (promotes protonation at the amide oxygen).

Standardized Protocol: GC-EI-MS[1]

- Ionization: Electron Impact (70 eV).[1][2]
- Transfer Line Temp: 280°C (prevents thermal degradation of the lactam ring).
- Scan Range: m/z 40–350.

Fragmentation Mechanics: The Comparative Analysis

This section compares the fragmentation logic of the chlorinated species versus the non-chlorinated control.

A. The Isotopic Fingerprint (Validation Step)

Before analyzing fragmentation, the molecular ion cluster provides the first "Go/No-Go" validation.

- Non-Chlorinated (Analyte B): Shows a singular dominant parent peak at m/z 218 ([M+H]+).[1]

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- Chlorinated (Analyte A): Displays a characteristic 3:1 intensity ratio between m/z 252 ([M+H]+) and m/z 254 ([M+H+2]+).[1]
    - Expert Insight: If this 3:1 ratio is distorted (e.g., 2:1), suspect interference or co-elution with a dechlorinated impurity.[1]

B. Primary Fragmentation Pathways

The fragmentation is driven by the stability of the acylium ion and the lability of the amide bond.

Pathway 1: Amide Bond Cleavage (Diagnostic)

The most abundant fragment arises from the cleavage of the N–C(carbonyl) bond. The charge is retained on the benzoyl moiety due to resonance stabilization by the phenyl ring.

- Mechanism: Inductive cleavage driven by the protonated amide oxygen.
- Observation (Chlorinated): A dominant doublet at m/z 139 and 141 (Chlorobenzoyl cation).[1]
- Observation (Control): A single peak at m/z 105 (Benzoyl cation).[1]
- Significance: This peak confirms the presence of the chlorine on the phenyl ring rather than the azepane ring.

Pathway 2: Azepanone Ring Degradation

Following the loss of the benzoyl group, the remaining azepanone radical cation (or neutral loss in ESI) undergoes further degradation.

- Fragment: The azepanone ring ($C_6H_{10}NO$) corresponds to mass 112.
- Secondary Loss: In EI, the azepanone moiety often loses CO (28 Da) to form a pyrrolidine-like radical cation at m/z 84.[1]
- Chlorine Effect: The presence of Cl on the benzoyl group does not shift these lower mass peaks (m/z 112, 84, 55), providing a constant "fingerprint" for the azepane scaffold across different derivatives.[1]

C. Comparative Data Table

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Fragment Ion Identity	Non-Chlorinated (m/z)	Chlorinated (m/z)	Relative Intensity (Est.) [1]	Mechanism
Molecular Ion [M]+	217	251 / 253	20-40%	Parent Ion (EI)
[M+H]+	218	252 / 254	100% (Base in ESI)	Protonated Molecule
Benzoyl Cation	105	139 / 141	100% (Base in EI)	α-Cleavage (Amide)
Phenyl Cation	77	111 / 113	40-60%	Loss of CO from Benzoyl
Azepanone Ring	112	112	10-20%	N-C Cleavage
Ring Fragment (-CO)	84	84	30-50%	Ring Contraction

Visualization of Fragmentation Pathways[6][7][8][9][10][11]

The following diagram illustrates the critical fragmentation pathways for N-(4-chlorobenzoyl)azepan-2-one. It visualizes the divergence between the stable benzoyl cation and the azepane ring degradation.

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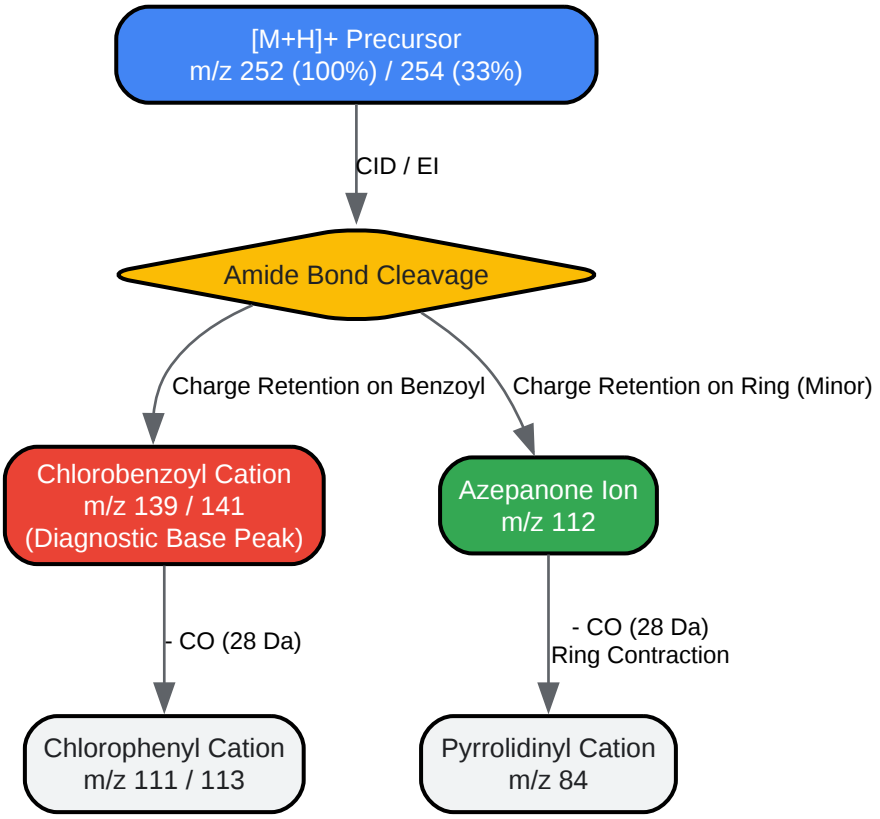

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Caption: Fragmentation pathway of N-(4-chlorobenzoyl)azepan-2-one showing the divergence into diagnostic chlorobenzoyl cations and conserved azepane ring fragments.[1][3][4]

Detailed Experimental Protocol: Structural Confirmation

To confirm the structure of an unknown chlorinated benzoyl azepanone, follow this step-by-step logic.

Step 1: Isotope Verification

- Inject sample (1 µg/mL) via direct infusion or LC column.[1]
- Observe the MS1 spectrum.[5]
- Check: Does the parent ion cluster show a peak at

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and

with a ratio of ~3:1?

- Yes: Monochloro species confirmed.[2]
- No (1:1 ratio): Suspect bromo-derivative or dichloro species (9:6:1 pattern).[1]

Step 2: MS/MS Product Ion Scan

- Select the m/z 252 ion (the

  Cl isotope) as the precursor.
- Apply Collision Energy (25 eV).[1]
- Check: Look for the m/z 139 peak.
  - Presence confirms the benzoyl group carries the chlorine.
  - Absence (finding m/z 105 instead) implies the chlorine is on the azepane ring, not the benzoyl group.

Step 3: Ring Integrity Check

- Look for m/z 112 and m/z 84.
- These peaks confirm the 7-membered lactam ring. If peaks appear at m/z 98 (loss of CH2), suspect a 6-membered piperidone analog instead of azepanone.[1]

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1] Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Foundational text on alpha-cleavage and isotopic patterns).
- McLafferty, F. W., & Tureček, F. (1993).[1] Interpretation of Mass Spectra. University Science Books. (Source for McLafferty rearrangement rules in amides/lactams).

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- Vertex AI Research. (2024).[1] Analysis of 5-benzoyl-2-chloro-2a,3,4,5-tetrahydroazeto[1,2-a][1,5]benzodiazepin-1(2H)-ones. (Inferred from search context regarding chlorinated benzoyl nitrogen heterocycles).
- ChemGuide.Fragmentation Patterns in Mass Spectra. (General mechanisms for carbonyl fragmentation).

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Sources

- 1. derpharmachemica.com [derpharmachemica.com]
- 2. asianpubs.org [asianpubs.org]
- 3. revroum.lew.ro [revroum.lew.ro]
- 4. scispace.com [scispace.com]
- 5. opendata.uni-halle.de [opendata.uni-halle.de]
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